

comparative volatilome analysis *Pseudomonas aeruginosa*

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Compound Focus: Propyl pyruvate

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Core vs. Accessory Volatilome and Its Dynamics

The volatile metabolome, or "volatilome," of *P. aeruginosa* consists of a core set of universally produced metabolites and a highly variable accessory set. This composition provides insights into the bacterium's metabolic flexibility and its ability to adapt to different environments, such as during chronic lung infections in cystic fibrosis (CF) patients [1] [2].

The table below summarizes the key characteristics of the *P. aeruginosa* volatilome.

Feature	Pan-Volatilome (Total Diversity)	Core Volatilome (Conserved)	Accessory & Rare Volatilome (Variable)
Definition	The total collection of all volatile metabolites produced across all studied isolates of a species [1].	Volatile molecules produced by all studied isolates of a species under defined conditions [1].	Volatiles produced by only a subset (accessory) or a single (rare) isolate [1].
Composition Size	391 - 539 compounds [1] [2]	~70 compounds [1] [2]	321 compounds (52 rare + 269 accessory) [1]

Feature	Pan-Volatilome (Total Diversity)	Core Volatilome (Conserved)	Accessory & Rare Volatilome (Variable)
Biological Significance	Represents the total metabolic potential and diversity of the species [1].	Suggests essential physiological functions; potential target for universal biomarkers [1].	Reflects strain-specific adaptation; may be linked to unique phenotypes like virulence or antibiotic resistance [1].
Key Changes in Chronic Infection	The overall size and chemical diversity remain stable over time [2].	The relative abundances of core hydrocarbons, alcohols, and aldehydes change [2].	Isolates from the same patient become more dissimilar over time (increasing volatilome divergence) [2].

Experimental Protocols for Volatilome Analysis

To ensure reproducible and comparable results in volatilome studies, standardized protocols for sample preparation and analysis are critical. The following methodology is commonly used for *in vitro* volatilome profiling of *P. aeruginosa*.

Sample Preparation and Volatile Collection

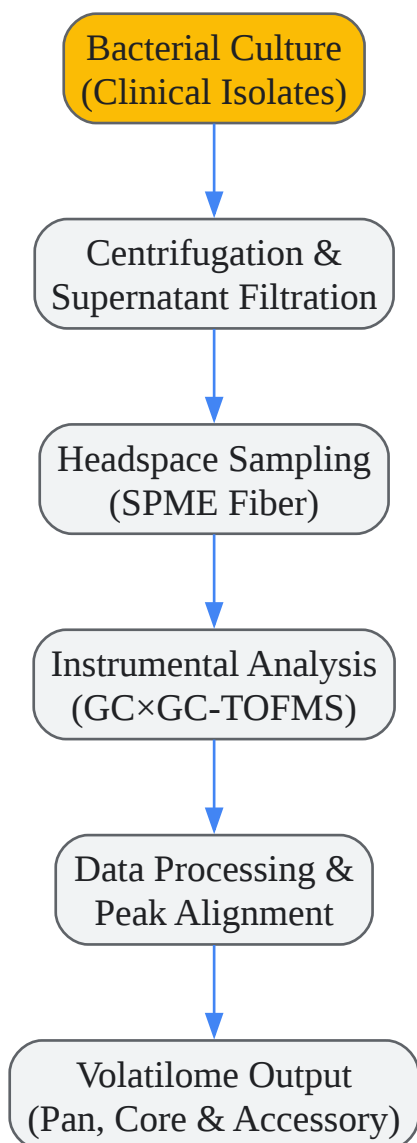
- **Bacterial Strains and Growth:** A set of clinical isolates (e.g., 24 isolates from various infection sites or 81 serial isolates from CF patients) is typically used [1] [2]. Cultures are grown aerobically in a standard liquid medium like LB-Lennox at 37°C for 24 hours [1].
- **Sample Processing:** After growth, bacterial cells are removed by centrifugation and the supernatant is filtered through a 0.22 µm membrane to ensure no cells remain [1].
- **Headspace Sampling:** A portion of the cell-free supernatant is transferred to a sealed headspace vial. Volatile organic compounds (VOCs) are collected from the headspace using **Solid Phase Microextraction (SPME)**. A common method involves using a triphase SPME fiber (divinylbenzene/carboxen/polydimethylsiloxane) at 50°C for 30 minutes with continuous stirring [1].

Analytical Instrumentation: GC×GC-TOFMS

The gold standard for comprehensive volatilome analysis is **Two-Dimensional Gas Chromatography coupled with Time-of-Flight Mass Spectrometry (GC×GC-TOFMS)** [1] [2].

- **Separation:** The SPME fiber is thermally desorbed in the GC injector. Volatiles are first separated on a non-polar primary column (e.g., Rxi-624Sil, 60 m) and then a polar secondary column (e.g., Stabilwax, 1 m). This two-dimensional separation greatly enhances the resolution of complex mixtures [1].
- **Detection:** Separated compounds are detected by a Time-of-Flight Mass Spectrometer, which acquires mass spectra over a range (e.g., 30-500 m/z) at a high acquisition rate (200 Hz) [1].
- **Data Processing:** Specialized software is used for peak finding, alignment across samples, and compound identification. Peaks are typically defined by their mass spectrum and retention indices. Compounds found in sterile media controls are subtracted from the sample data [1].

The following diagram illustrates the core workflow for a volatilome analysis experiment.



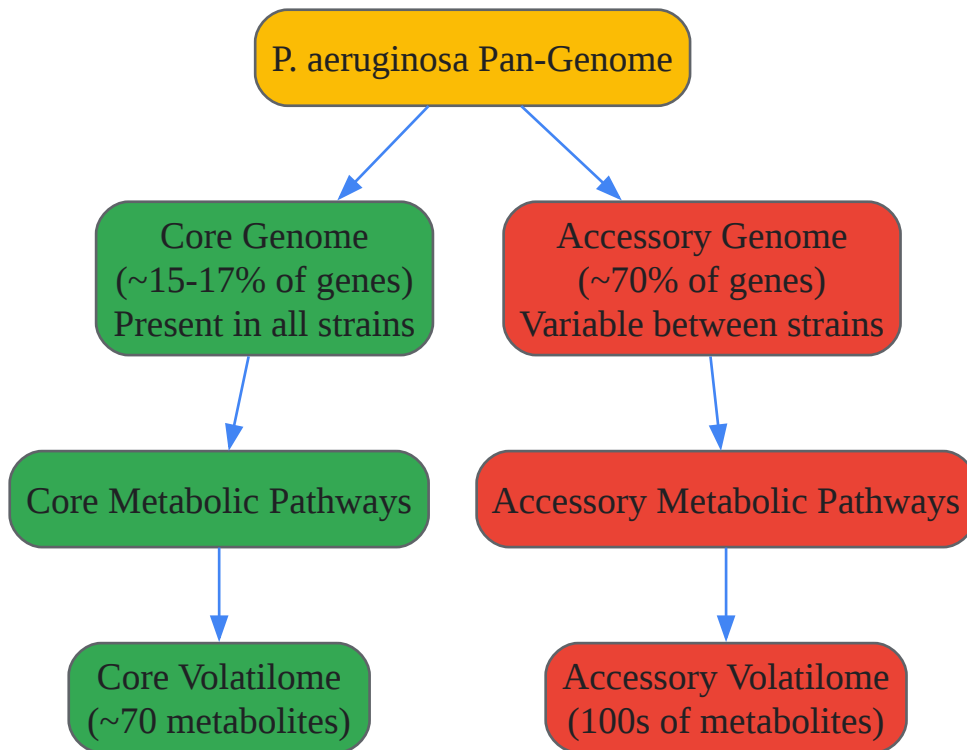
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Genomic Basis of Volatilome Diversity

The diversity observed in the *P. aeruginosa* volatilome is rooted in its genomic structure. The species has a large genome (6-7 Mbp) composed of a conserved **core genome** (genes present in >95% of strains) and a highly variable **accessory genome** (genes present in 5-95% of strains) [1] [3]. This "**pan-genome**" structure, where the accessory genes significantly outnumber the core genes, directly enables the extensive metabolic flexibility observed in volatilome studies [1] [4]. The accessory genomic elements, including genomic

islands and prophages acquired through horizontal gene transfer, are the primary drivers of the unique volatilome signatures (accessory volatiles) seen in different strains [3].

The relationship between genomic diversity and the resulting volatilome can be visualized as follows.



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Research Implications and Applications

The findings from comparative volatilome studies have significant translational potential, particularly in clinical diagnostics and pathogen monitoring.

- **Biomarker Discovery:** The **core volatilome** can be mined for universal biomarkers to detect the presence of any *P. aeruginosa* infection, for example, via breath analysis [1] [2].
- **Phenotype Tracking:** Monitoring changes in the **abundance of core volatiles** (e.g., hydrocarbons, alcohols, aldehydes) over time could allow clinicians to track the progression of chronic infections and associated phenotypic changes without invasive procedures [2].
- **Strain Typing:** The **accessory volatilome** can be used to distinguish between strains and could help identify the emergence of particularly virulent or antibiotic-resistant clones in a hospital setting [1].

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References

1. analysis of the volatile metabolomes of Comparative ... Pseudomonas [pmc.ncbi.nlm.nih.gov]
2. Characteristics and... Pseudomonas aeruginosa Volatilome [asu.elsevierpure.com]
3. genome and transcriptome analysis reveals distinctive... Comparative [bmccgenomics.biomedcentral.com]
4. Population Structure Revisited | PLOS One Pseudomonas aeruginosa [journals.plos.org]

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